# A Comparative Analysis of Adefovir Levels in Different Biological Matrices

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***Compound of Interest***

*Compound Name:* *Adefovir-d4*

*Cat. No.:* *B562677*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of Adefovir levels in various biological matrices, supported by experimental data from published literature. The information is intended to assist researchers and professionals in drug development in understanding the distribution and quantification of this important antiviral agent.

## Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters of Adefovir in human plasma and urine, as determined by various studies. These values are crucial for understanding the absorption, distribution, metabolism, and excretion (ADME) profile of the drug.

Table 1: Pharmacokinetic Parameters of Adefovir in Human Plasma

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| Parameter | Value | Biological Matrix | Dosing Regimen | Reference |
|---|---|---|---|---|
| Cmax (Peak Plasma Concentration) | 18.4 ± 6.26 ng/mL | Plasma | 10 mg single dose | [1] |
| 23.3 ng/mL | Plasma | 10 mg daily (pediatric) | [1] | |
| 14.5 ng/mL | Plasma | 0.14 mg/kg (pediatric) | [2] | |
| 26.9 ng/mL | Plasma | 0.3 mg/kg (pediatric) | [2] | |
| AUC0–∞ (Area Under the Curve) | 220 ± 70.0 ng•h/mL | Plasma | 10 mg single dose | [1] |
| 248.8 ng·h/mL | Plasma | 10 mg daily (pediatric) | [1] | |
| 104.7 ng*hr/mL* | Plasma | 0.14 mg/kg (pediatric) | [2] | |
| 224.1 nghr/mL | Plasma | 0.3 mg/kg (pediatric) | [2] | |
| Tmax (Time to Peak Concentration) | 0.58 - 4.00 hours | Plasma | 10 mg single dose | [1] |
| Terminal Elimination Half-life (t1/2) | 7.48 ± 1.65 hours | Plasma | 10 mg single dose | [1] |
| 6.59 (5.61–8.45) h | Plasma | 10 mg single dose | [3] | |
| Oral Bioavailability | ~59% | - | - | [1] |

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Table 2: Adefovir Quantification in Human Urine

| Parameter | Value | Biological Matrix | Dosing Regimen | Reference |
|---|---|---|---|---|
| Urinary Recovery | ~90% of intravenous dose in 12h | Urine | Intravenous infusion | [4] |
| 45% of oral dose over 24h | Urine | Oral administration | [5] | |
| 44.4% ± 15.6% | Urine | 125 mg single dose (tablet) | [6] | |
| 32.8% ± 6.06% | Urine | 250 mg single dose (tablet) | [6] | |
| 29.6% ± 12.2% | Urine | 500 mg single dose (tablet) | [6] | |
| Renal Clearance | 205 ± 78 ml/h/kg | - | Intravenous infusion | [4] |
| 12.4 (7.97–34.0) L/h | - | 10 mg single dose | [3] | |

# Experimental Protocols

The quantification of Adefovir in biological matrices is predominantly achieved through Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Below are detailed methodologies from cited studies.

## Method 1: LC-MS/MS for Adefovir in Human Plasma

This method was developed for the determination of Adefovir in human plasma and applied to a pharmacokinetic study.[7]

- Sample Preparation:

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- A one-step protein precipitation of plasma samples is performed using methanol.[7]

- Chromatography:
  - Column: C18 column.[7]
  - Mobile Phase: Not explicitly stated, but typical for reversed-phase chromatography.
  - Run Time: 7.8 minutes.[7]
- Mass Spectrometry:
  - Ionization: Positive electrospray ionization (ESI+).[7]
  - Detection: Tandem mass spectrometry (MS/MS).[7]
- Method Validation:
  - Linearity: 1.5-90 ng/mL.[7]
  - Lower Limit of Quantification (LLOQ): 1.5 ng/mL.[7]
  - Precision (Intra- and Inter-day): < 8.4%.[7]
  - Extraction Recovery: 85.1-89.3%.[7]
  - Matrix Effect: Minimal, with a slight ionization enhancement of <10.9%.[7]

## Method 2: UPLC-MS/MS for Adefovir in Human Plasma

This is a rapid and sensitive method for the determination of Adefovir in human plasma.[8]

- Sample Preparation:
  - Protein precipitation.[8]
- Chromatography:
  - System: UPLC (Ultra-Performance Liquid Chromatography).[8]

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- Run Time: 1.5 minutes.[8]

- Mass Spectrometry:
  - Ionization: Positive electrospray ionization (ESI+).[8]
  - Detection: Tandem mass spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode.[8]
  - Transitions: m/z 274.04 > 162.09 for Adefovir and m/z 278.04 > 166.09 for the internal standard (**Adefovir-d4**).[8]

- Method Validation:
  - Linearity: 1.00 - 30.00 ng/mL.[8]
  - LLOQ: 1.00 ng/mL.[8]
  - Precision (Intra- and Inter-day): < 2.37% and < 7.87%, respectively.[8]
  - Matrix Effect: 5.23%.[8][9]

## Method 3: LC-MS/MS for Adefovir in Human Serum and Urine

This method was developed for the quantification of Adefovir in both human serum and urine.[10]

- Sample Preparation:
  - Serum: Complex Solid Phase Extraction (SPE) procedure.[10][11]
  - Urine: Dilution with 0.1% formic acid.[9]

- Chromatography:
  - Column: Synergy Polar-RP reversed-phase column (50 × 4.6 mm, 2.5 µm).[9]

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- Mobile Phase: Gradient elution with water and 0.1% formic acid, and a mixture of methanol and acetonitrile (50:50, v/v) containing 0.1% formic acid.[9]
- Flow Rate: 1.0 mL/min.[9]

- Mass Spectrometry:
  - Ionization: Negative electrospray ionization (ESI-).[10]
  - Detection: Tandem mass spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode.[10]
  - Transitions: m/z 272.0 → 134.0 for Adefovir.[10]

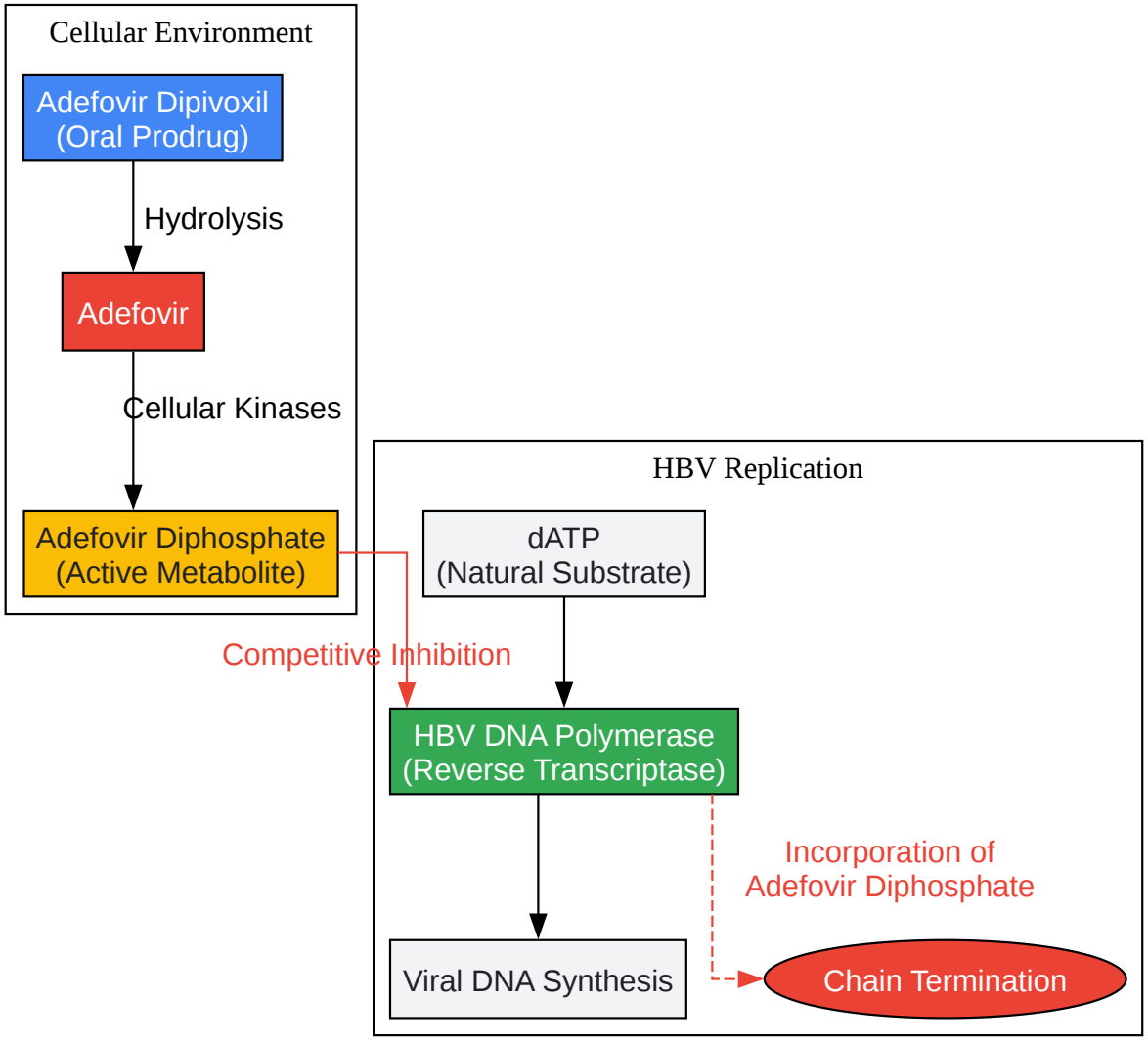
- Method Validation:
  - Linearity (Serum): 0.10 ng/mL (LLOQ).[10][11]
  - Linearity (Urine): 0.104 to 10.0 µg/mL.[9]

# Visualizations

## Mechanism of Action of Adefovir

Adefovir is a prodrug, Adefovir dipivoxil, which is converted to its active form, Adefovir, in the body. Adefovir is then phosphorylated by cellular kinases to Adefovir diphosphate. This active metabolite inhibits the hepatitis B virus (HBV) DNA polymerase, a reverse transcriptase, by competing with the natural substrate, deoxyadenosine triphosphate. Its incorporation into the viral DNA leads to chain termination, thus halting viral replication.[5][12][13]

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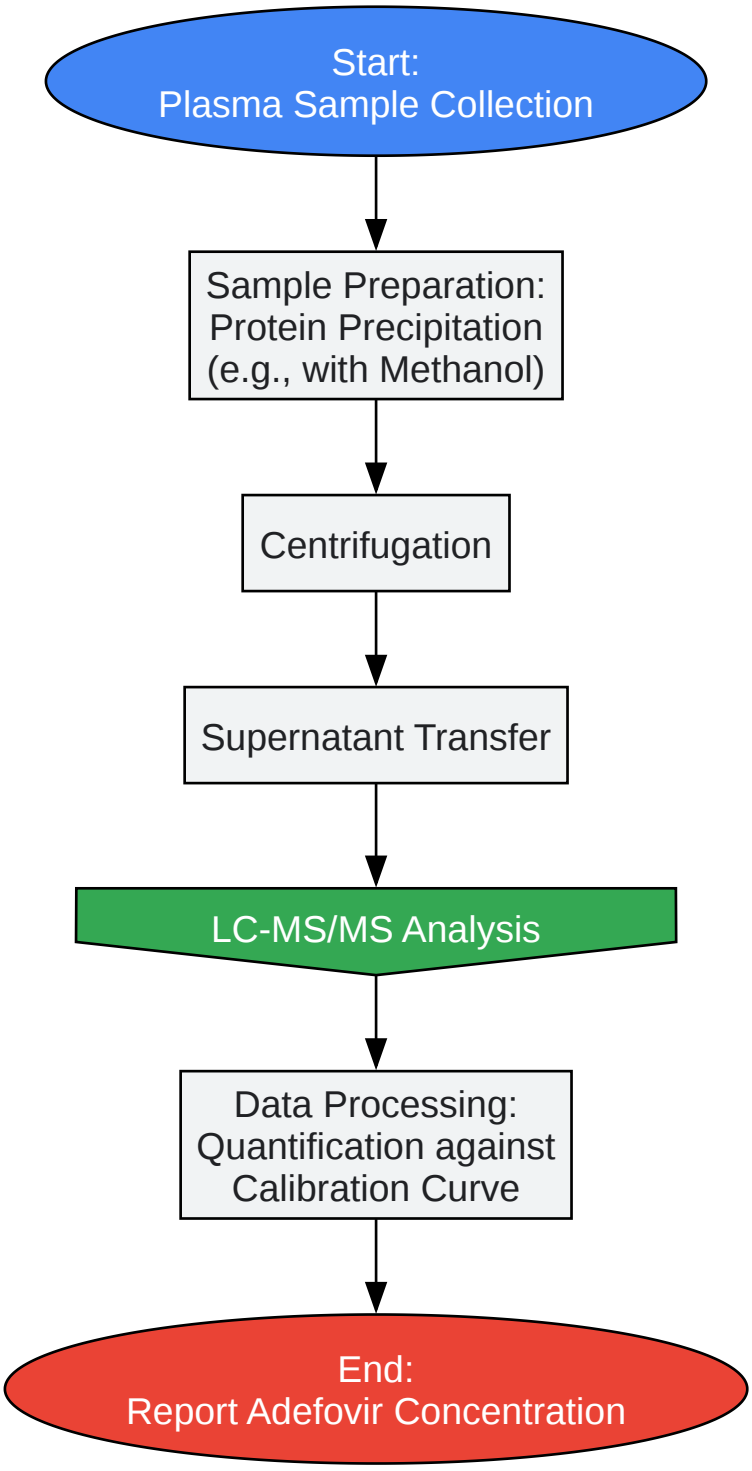

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Caption: Mechanism of action of Adefovir.

## Experimental Workflow for Adefovir Quantification in Plasma

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The following diagram illustrates a typical workflow for the quantification of Adefovir in plasma samples using LC-MS/MS.




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Caption: Adefovir quantification workflow.

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- To cite this document: BenchChem. [A Comparative Analysis of Adefovir Levels in Different Biological Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562677/docs#a-comparative-analysis-of-adefovir-levels-in-different-biological-matrices]

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